

Azido-PEG4-TFP ester storage conditions -20C

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Compound Focus: Azido-PEG4-TFP ester

CAS No.: 1807505-33-4

Cat. No.: S3398877

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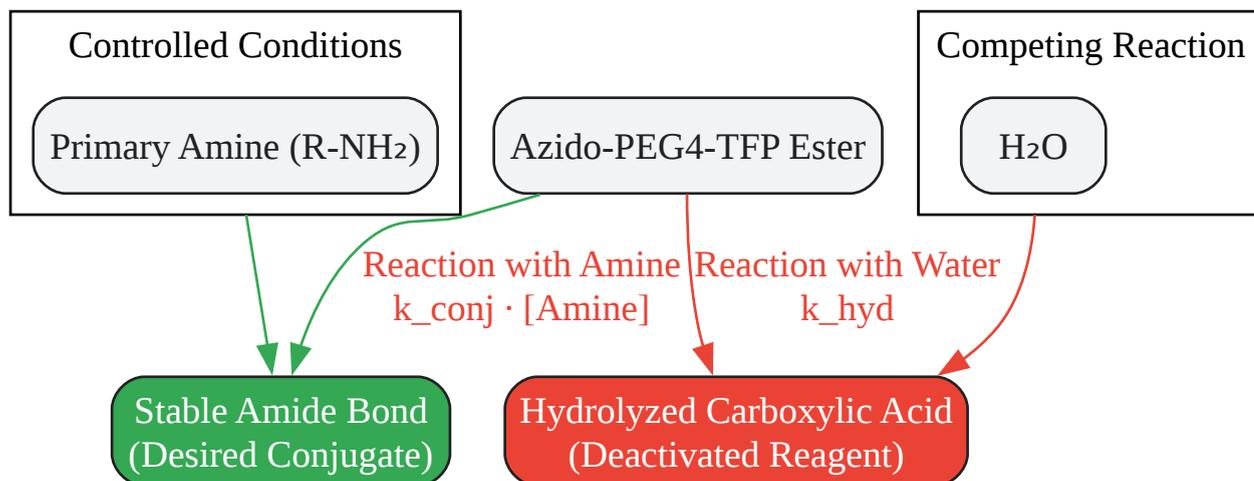
Storage and Handling Specifications

The table below summarizes the key storage parameters and chemical properties of **Azido-PEG4-TFP ester**:

Parameter	Specification	Rationale & Additional Context
Long-term Storage Temp.	-20°C [1] [2]	Standard for preserving reagent integrity.
Short-term Handling	Allow to reach room temperature before opening [2].	Prevents condensation of atmospheric moisture.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) and limit air exposure [2].	Reagent is hygroscopic (absorbs moisture) and sensitive to hydrolysis [1] [2].
Form	Solid [1]	-
Purity	>98% [2]	-

Chemical Properties and Stability

Understanding the chemical rationale behind the storage conditions is crucial for proper application. The following diagram illustrates the competing reaction pathways of **Azido-PEG4-TFP ester** in an aqueous environment:



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The core challenge is that the TFP ester, while more stable than NHS esters, is inherently susceptible to hydrolysis, which deactivates its amine-reactive function [3] [2]. The electron-withdrawing fluorine atoms on the TFP ring make the ester a strong electrophile, prone to nucleophilic attack by both the desired amine and water [1].

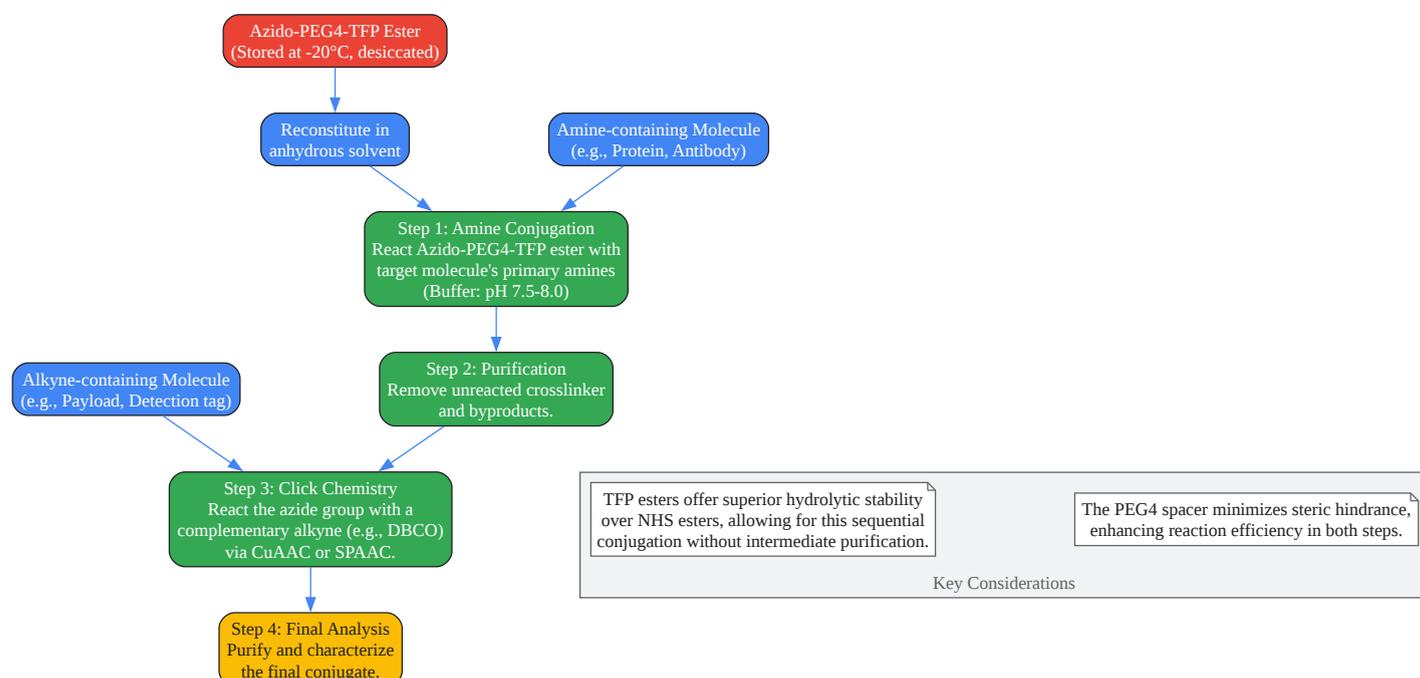
Handling and Solution Preparation

For experimental use, correct handling is vital to maintain the reagent's activity.

- **Reconstitution:** Prepare stock solutions in **dry, anhydrous solvents** such as DMSO, DMF, or acetonitrile [1] [3] [2].
- **Storage of Solutions:** Aliquots of stock solutions should be stored at **-80°C** when not in use to maximize shelf-life [1].
- **Reaction Conditions:** Conjugation reactions with primary amines are typically performed in anhydrous conditions or mild aqueous buffers (pH 7.5-8.0) [2]. The TFP ester's optimal pH range is slightly higher than that of NHS esters, which provides better hydrolytic stability during the reaction [1] [2].

Experimental Conjugation Workflow

A typical two-step bioconjugation workflow using **Azido-PEG4-TFP ester** is outlined below. This protocol assumes all reagents are prepared and handled under anhydrous conditions unless specified.



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Key Technical Advantages

- **TFP vs. NHS Esters:** The primary advantage of the TFP ester is its **superior hydrolytic stability** compared to traditional NHS esters. Under identical conditions, the half-life of a TFP ester in aqueous buffer can be several times longer than that of an NHS ester, providing a larger window for efficient conjugation and reducing reagent waste [1] [3] [2].
- **Role of the PEG4 Spacer:** The tetraethylene glycol spacer enhances the water solubility of the entire conjugate and reduces steric hindrance, allowing the reactive groups to more easily access their targets on biomolecules. This can lead to faster reaction kinetics and higher conjugation yields [4] [1].

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References

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